

N-(4-hydroxyphenyl)-4-methoxybenzamide: Structural Profiling and Synthetic Utility

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-methoxybenzamide

CAS No.: 23600-48-8

Cat. No.: B11994725

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Executive Summary & Compound Identity

N-(4-hydroxyphenyl)-4-methoxybenzamide (CAS: 23600-48-8) is a diaryl amide featuring a p-anisic acid moiety coupled to a p-aminophenol core.^[1] Structurally, it represents a lipophilic analog of acetaminophen (paracetamol), where the acetyl group is replaced by a bulky, electron-rich 4-methoxybenzoyl group.

This compound serves as a critical chemical probe in Structure-Activity Relationship (SAR) studies targeting:

- **Tyrosinase Inhibition:** Due to the p-substituted phenol motif mimicking tyrosine.
- **Analgesic Pharmacophores:** As a non-steroidal anti-inflammatory drug (NSAID) hybrid scaffold.
- **Antioxidant Activity:** Leveraging the phenolic hydrogen atom transfer (HAT) mechanism.

Core Identifiers & Database Links

Identifier Type	Value / Link	Source Verification
IUPAC Name	N-(4-hydroxyphenyl)-4-methoxybenzamide	
Common Synonyms	4'-Hydroxy-p-anisanilide; 4-Methoxy-N-(4-hydroxyphenyl)benzamide	
CAS Registry Number	23600-48-8	GuideChem / SciFinder
PubChem CID	3601909	
Molecular Formula	C ₁₄ H ₁₃ NO ₃	Calculated
SMILES	<chem>COC1=CC=C(C=C1)C(=O)NC2=CC=C(C=C2)O</chem>	Canonical
InChIKey	FIPXHELNPLCOPK-UHFFFAOYSA-N	Standardized

Physicochemical Profiling (In Silico & Experimental)

Understanding the physicochemical landscape is vital for predicting bioavailability and formulation requirements. The compound exhibits moderate lipophilicity, suggesting good membrane permeability but limited aqueous solubility compared to paracetamol.

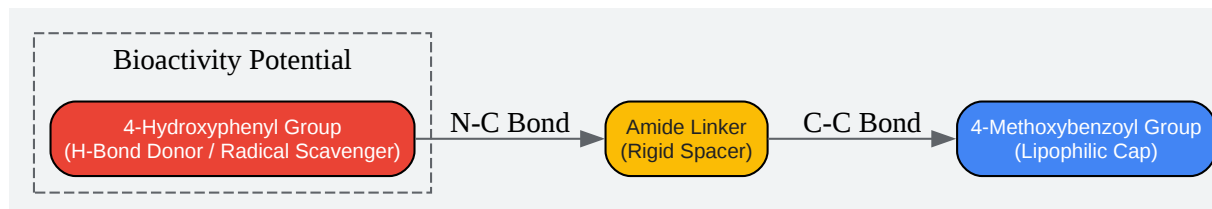
Calculated Properties (Lipinski & Veber Rules)

Property	Value	Interpretation for Drug Design
Molecular Weight	243.26 g/mol	Optimal (<500); High ligand efficiency potential.
XLogP3-AA	2.4	Moderate lipophilicity; likely orally bioavailable (Rule of 5 compliant).
TPSA	58.6 Å ²	Excellent membrane permeability (Target <140 Å ²).
H-Bond Donors	2	(Phenol -OH, Amide -NH)
H-Bond Acceptors	3	(Methoxy -O-, Amide =O, Phenol -O-)
Rotatable Bonds	3	High structural rigidity favors binding pocket specificity.

Structural Pharmacophore Analysis

The molecule functions as a "bi-headed" effector:

- Head A (Phenol): Acts as a hydrogen bond donor and radical scavenger.
- Linker (Amide): Provides rigid spacing and H-bond directionality.
- Head B (Anisole): A lipophilic, electron-donating cap that improves metabolic stability against deacylation compared to simple acetamides.



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Caption: Pharmacophore segmentation of **N-(4-hydroxyphenyl)-4-methoxybenzamide** highlighting functional regions.

Synthetic Protocol: Amide Coupling via Acid Chloride

While various methods exist (e.g., DCC coupling), the Schotten-Baumann reaction using p-anisoyl chloride is the most robust, high-yielding pathway for this specific scaffold. It avoids the formation of dicyclohexylurea (DCU) byproducts common in carbodiimide couplings.

Reagents & Materials

- Precursor A: 4-Aminophenol (Reagent Grade, >98%)
- Precursor B: 4-Methoxybenzoyl chloride (p-Anisoyl chloride)
- Base: Triethylamine (Et_3N) or Pyridine (acts as HCl scavenger)
- Solvent: Dichloromethane (DCM) (Anhydrous) or Tetrahydrofuran (THF)

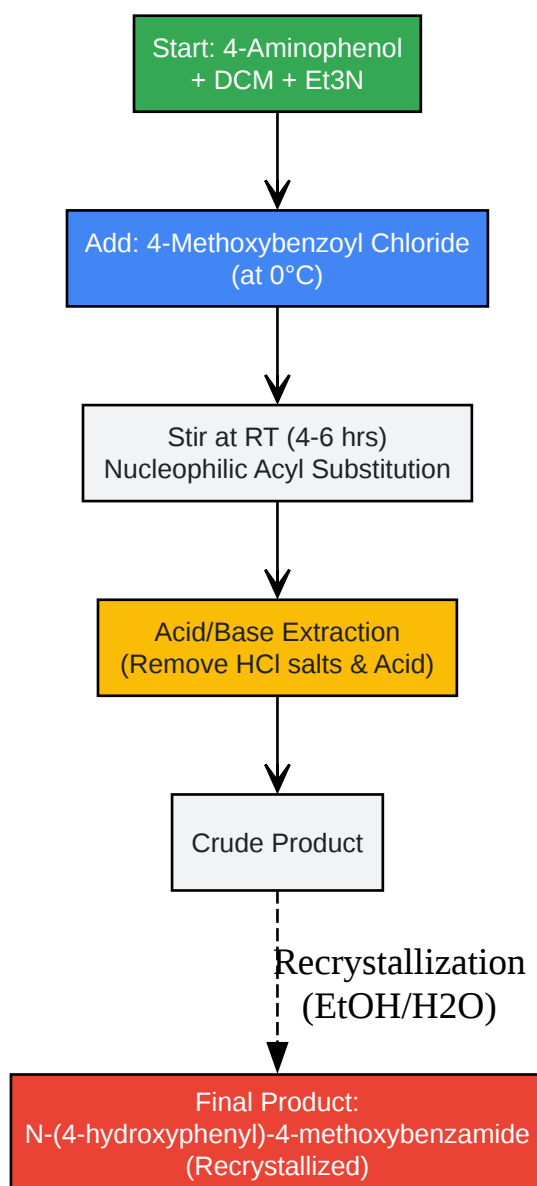
Step-by-Step Methodology

This protocol ensures regioselectivity for the amine over the phenol (N-acylation vs. O-acylation).

- Preparation: Dissolve 4-aminophenol (1.0 eq) in anhydrous DCM under an inert atmosphere (Nitrogen/Argon).
- Base Addition: Add Triethylamine (1.2 eq) to the solution. Cool the mixture to 0°C using an ice bath. Rationale: Cooling prevents uncontrolled exotherms and improves selectivity for N-acylation.
- Acylation: Dropwise add 4-methoxybenzoyl chloride (1.05 eq) dissolved in DCM over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 1:1).

- Quenching: Quench with water to hydrolyze unreacted acid chloride.
- Workup:
 - Wash the organic layer with 1M HCl (to remove unreacted amine/pyridine).
 - Wash with saturated NaHCO_3 (to remove anisic acid byproduct).
 - Wash with Brine, dry over MgSO_4 , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield white/off-white crystals.

Synthetic Workflow Diagram



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Caption: Step-wise synthesis workflow for N-acylation of 4-aminophenol.

Biological & Analytical Context

Analytical Validation

To ensure scientific integrity, the synthesized compound must be validated against these expected spectral peaks:

- ^1H NMR (DMSO-d_6):

- δ 9.85 (s, 1H, -NH, Amide)
- δ 9.20 (s, 1H, -OH, Phenol)
- δ 7.95 (d, 2H, Benzoyl Ar-H)
- δ 7.50 (d, 2H, Phenol Ar-H)
- δ 3.82 (s, 3H, -OCH₃)
- Mass Spectrometry (ESI): Calculated [M+H]⁺ = 244.09 m/z.

Potential Applications

- Bioisosteric Replacement: Researchers utilize this compound to study the effect of increasing lipophilicity on the acetaminophen scaffold. The methoxy group blocks metabolism at the para position of the benzoyl ring, potentially altering half-life.
- Tyrosinase Substrate Studies: The 4-hydroxyphenyl moiety makes it a competitive inhibitor or suicide substrate for tyrosinase, relevant in melanoma research and skin depigmentation studies [1].

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3601909, N-Hydroxy-4-methoxybenzamide (and related isomers). Retrieved from [\[Link\]](#)
- Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. (Standard reference for Schotten-Baumann conditions). Wiley-Interscience.

Disclaimer: This guide is for research purposes only. The compound described is a chemical intermediate and not approved for clinical use without further regulatory validation.

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